

In-Depth Technical Guide: Safety and Handling Precautions for Lamivudine-15N2,13C

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Compound of Interest

Compound Name: Lamivudine-15N2,13C

Cat. No.: B562819

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Lamivudine-15N2,13C**, an isotopically labeled form of the potent antiviral agent Lamivudine. This document is intended to be a core resource for laboratory personnel, ensuring the safe and effective use of this compound in research and development settings.

Chemical and Physical Properties

Lamivudine-15N2,13C is a synthetic nucleoside analogue. The inclusion of stable isotopes (^{15}N and ^{13}C) makes it a valuable tool in pharmacokinetic and metabolism studies, often serving as an internal standard in bioanalytical methods.

Property	Value	Source
Chemical Name	4-amino-1-[(2R,5S)-2-(hydroxymethyl)-1,3-oxathiolan-5-yl]pyrimidin-2(1H)-one-2- ¹³ C-1,3- ¹⁵ N ₂	N/A
Molecular Formula	C ₇ ¹³ CH ₁₁ N ¹⁵ N ₂ O ₃ S	N/A
Molecular Weight	~232.24 g/mol	N/A
Appearance	Solid	N/A
Storage Temperature	-20°C	N/A

Hazard Identification and Safety Precautions

While specific toxicity data for the isotopically labeled form is not readily available, the safety precautions for Lamivudine should be strictly followed. Lamivudine is suspected of damaging fertility or the unborn child and may cause damage to organs through prolonged or repeated exposure.

GHS Hazard Pictograms:

- Health Hazard

Signal Word: Danger

Hazard Statements:

- H361: Suspected of damaging fertility or the unborn child.
- H373: May cause damage to organs through prolonged or repeated exposure.

Precautionary Statements:

- P201: Obtain special instructions before use.
- P202: Do not handle until all safety precautions have been read and understood.

- P260: Do not breathe dust/fume/gas/mist/vapours/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P308+P313: IF exposed or concerned: Get medical advice/attention.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential when handling **Lamivudine-15N2,13C**.

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
 - Wear a lab coat or other protective clothing.
 - Use chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below recommended exposure limits, a NIOSH-approved respirator is recommended.
- Hygiene Measures: Handle in accordance with good industrial hygiene and safety practices. Wash hands before breaks and at the end of the workday.

Handling and Storage

Proper handling and storage are critical to maintain the integrity of the compound and ensure the safety of laboratory personnel.

- Handling:
 - Use in a well-ventilated area, preferably in a chemical fume hood.

- Avoid generating dust.
- Avoid contact with skin, eyes, and clothing.
- Empty containers may retain product residue and should be handled with care.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.
 - Recommended storage temperature is -20°C.
 - Store away from incompatible materials such as strong oxidizing agents.

First-Aid Measures

In the event of exposure, immediate action is crucial.

- After Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
- After Skin Contact: Immediately wash off with soap and plenty of water. Get medical attention if irritation develops and persists.
- After Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

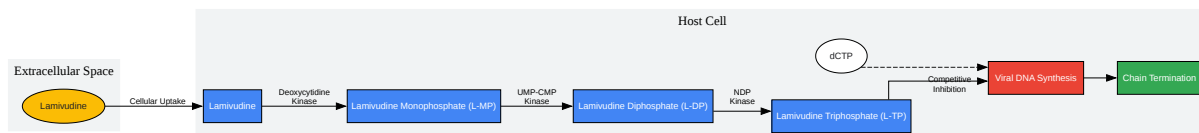
Toxicological Information

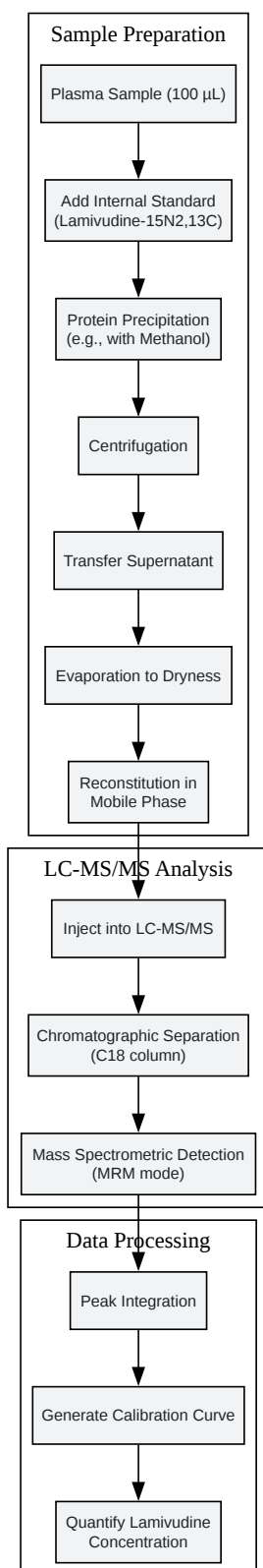
Specific toxicological data for **Lamivudine-15N2,13C** is limited. The data for the unlabeled parent compound, Lamivudine, is provided for reference.

Toxicity Data	Value	Species
Oral LD50	>2000 mg/kg	Rat[1]

Mechanism of Action: Viral Replication Inhibition

Lamivudine is a nucleoside reverse transcriptase inhibitor (NRTI). Its antiviral activity is dependent on its intracellular conversion to the active triphosphate metabolite, lamivudine triphosphate (L-TP).





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References

- 1. derpharmachemica.com [derpharmachemica.com]
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